

Benzyl Tiglate: A Technical Guide to Safety, Toxicity, and Handling

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Compound of Interest

Compound Name: Benzyl tiglate

Cat. No.: B042538

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Introduction

Benzyl tiglate (CAS No. 37526-88-8) is an unsaturated ester with a characteristic spicy, herbaceous, and fruity aroma. It finds application in the flavor and fragrance industries. As with any chemical substance, a thorough understanding of its safety and toxicity profile is paramount for safe handling and use in research and development. This technical guide provides an in-depth overview of the available safety, toxicity, and handling information for **benzyl tiglate**, targeted at professionals in scientific research and drug development.

Hazard Identification and Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a framework for the hazardous properties of chemicals. However, the classification for **benzyl tiglate** can vary between suppliers. A summary of the potential hazards is presented below.

Table 1: GHS Hazard Classification for **Benzyl Tiglate**

Hazard Class	Hazard Statement	GHS Pictogram	Signal Word
Acute Toxicity (Oral)	H302: Harmful if swallowed[1]	 alt text	Warning
Skin Corrosion/Irritation	H315: Causes skin irritation[1][2]	 alt text	Warning
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation[1]	 alt text	Warning
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	H335: May cause respiratory irritation[1]	 alt text	Warning

Note: Some suppliers do not classify **benzyl tiglate** as hazardous.

Precautionary Statements:

A comprehensive list of precautionary statements is crucial for safe handling. The following are commonly associated with **benzyl tiglate**:

- Prevention: P261 (Avoid breathing dust/fume/gas/mist/vapours/spray), P264 (Wash skin thoroughly after handling), P270 (Do not eat, drink or smoke when using this product), P271 (Use only outdoors or in a well-ventilated area), P280 (Wear protective gloves/protective clothing/eye protection/face protection).[1]
- Response: P301+P312 (IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell), P330 (Rinse mouth), P302+P352 (IF ON SKIN: Wash with plenty of water), P304+P340 (IF INHALED: Remove person to fresh air and keep comfortable for breathing), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing), P332+P313 (If skin irritation occurs: Get medical advice/attention), P337+P313 (If eye irritation persists: Get medical advice/attention), P362 (Take off contaminated clothing and wash before reuse).[1]

- Storage: P403+P233 (Store in a well-ventilated place. Keep container tightly closed), P405 (Store locked up).[1]
- Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).[1]

Toxicological Data

Toxicological data provides quantitative information on the potential adverse effects of a substance.

Table 2: Summary of Toxicological Data for **Benzyl Tiglate**

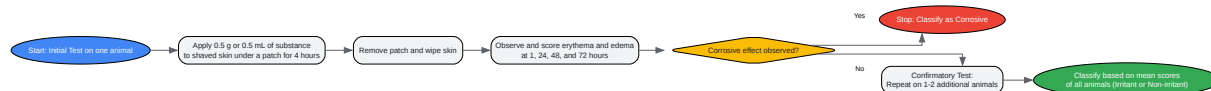
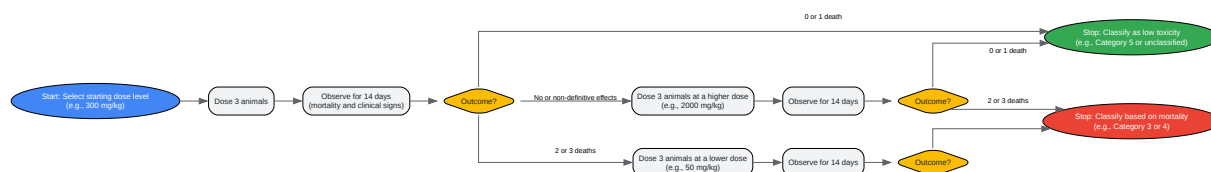
Endpoint	Species	Route	Value	Reference
Acute Oral Toxicity (LD50)	Rat	Oral	> 5000 mg/kg	(Moreno, 1979d) as cited in[3]
Skin Irritation	Human	Dermal	No irritation at 10% in petrolatum	[3]
Genotoxicity (Ames Test)	S. typhimurium	In vitro	Non-mutagenic	Data from read-across analog benzyl trans-2-methyl-2-butenate[4]
Genotoxicity (Micronucleus Test)	-	In vitro	Non-clastogenic	Data from read-across analog benzyl trans-2-methyl-2-butenate[4]

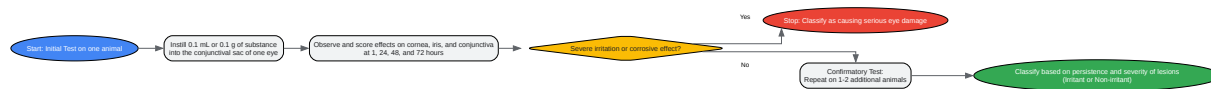
Experimental Protocols

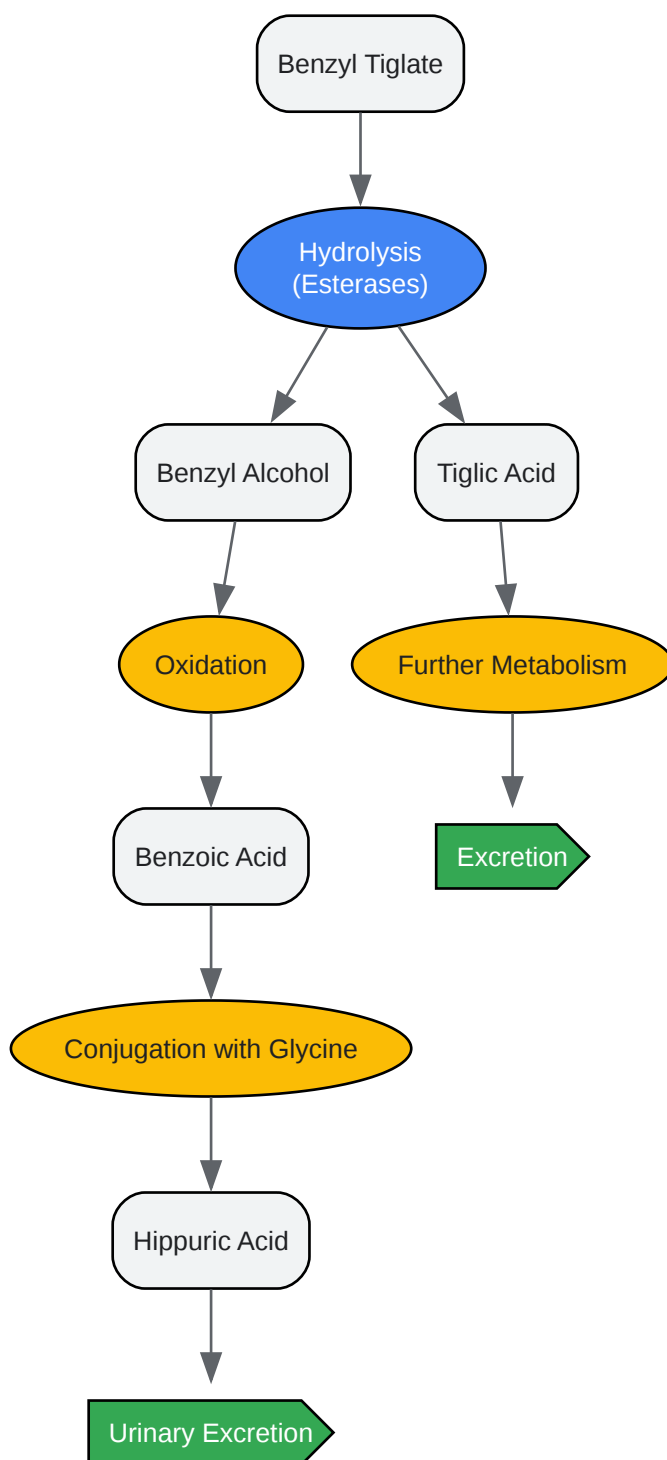
Detailed experimental protocols for the toxicological assessment of chemicals are outlined in the OECD Guidelines for the Testing of Chemicals. These standardized methods ensure the reliability and comparability of data.

Acute Oral Toxicity (OECD 423)

The acute toxic class method is a stepwise procedure using a limited number of animals.







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